

Linalyl Formate: A Technical Guide to its Discovery, Chemistry, and Biological Significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Linalyl formate

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Abstract

Linalyl formate, a monoterpene ester, is a significant contributor to the aroma of various essential oils and is widely utilized in the fragrance and flavor industries. While its sensory properties are well-established, its historical discovery and deeper biological roles are less commonly known. This technical guide provides a comprehensive overview of **linalyl formate**, beginning with its historical context in the development of flavor and fragrance chemistry. It details the compound's physicochemical properties, presents established protocols for its synthesis and analytical characterization, and explores its interactions with cellular pathways, particularly in lipid metabolism. This document aims to be a valuable resource for researchers and professionals in chemistry, pharmacology, and drug development by consolidating key technical information and elucidating the broader scientific context of this important natural product.

Introduction and Historical Context

The study of flavor and fragrance compounds, including terpene esters like **linalyl formate**, has its roots in the 19th century with the rise of organic chemistry.^[1] Early chemists, such as Otto Wallach, a Nobel laureate in 1910, were instrumental in isolating and classifying terpenes from essential oils, laying the groundwork for understanding their structural diversity.^[2] While

the exact date and individual credited with the first synthesis of **linalyl formate** are not clearly documented in readily available historical records, its preparation falls under the well-established chemical reaction of esterification. The industrial production and use of such synthetic flavor and fragrance compounds began to flourish in the early 20th century, driven by the demand for consistent and readily available alternatives to natural extracts.^[1]

Linalyl formate is naturally found in a variety of plants, including lavender (*Lavandula*), bergamot, and clary sage.^[3] Its characteristic aroma is described as citrusy, floral, and slightly fruity, making it a valuable component in perfumery and as a flavoring agent in food products.^[4]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **linalyl formate** is essential for its application in various fields. The following tables summarize key quantitative data for this compound.

Table 1: General and Physical Properties of **Linalyl Formate**

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₈ O ₂	^[5]
Molecular Weight	182.26 g/mol	^[5]
Appearance	Colorless to pale yellow liquid	^[4]
Odor	Citrusy, floral, fruity, reminiscent of bergamot	^[3] ^[4]
Density	0.914 g/mL at 25 °C	^[3]
Boiling Point	100-103 °C at 10 mm Hg	^[3]
Flash Point	85.56 °C (186.00 °F) TCC	^[6]
Refractive Index	n _{20/D} 1.455	^[3]
Solubility	Insoluble in water; soluble in alcohols and most non-volatile oils	^[3]

Table 2: Chemical Identifiers and Safety Data

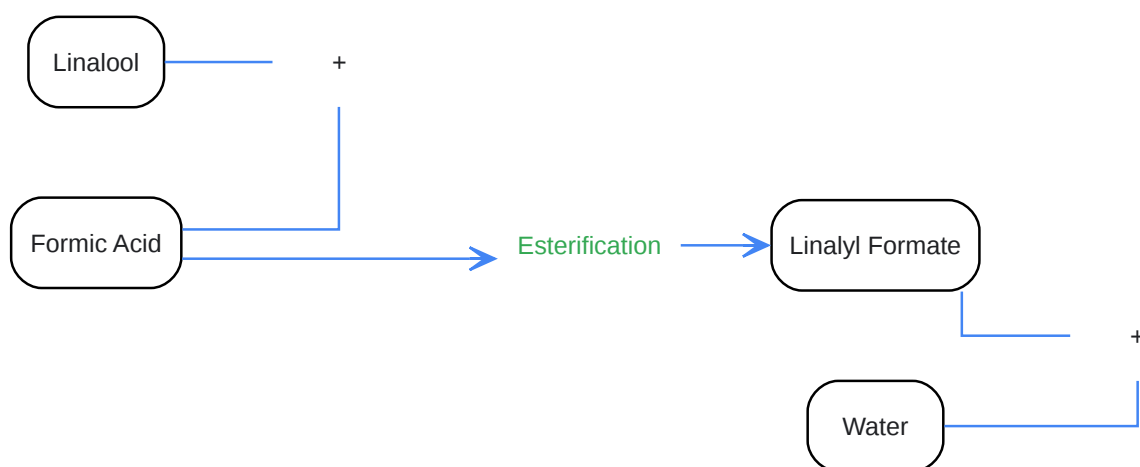
Identifier/Data	Value	Reference(s)
CAS Number	115-99-1	[5]
FEMA Number	2642	[4]
EINECS Number	204-120-6	[6]
Oral LD50 (rat)	> 5000 mg/kg	[4]
Dermal LD50 (rabbit)	> 5000 mg/kg	[4]
GRAS Status	Generally Recognized as Safe	[4]

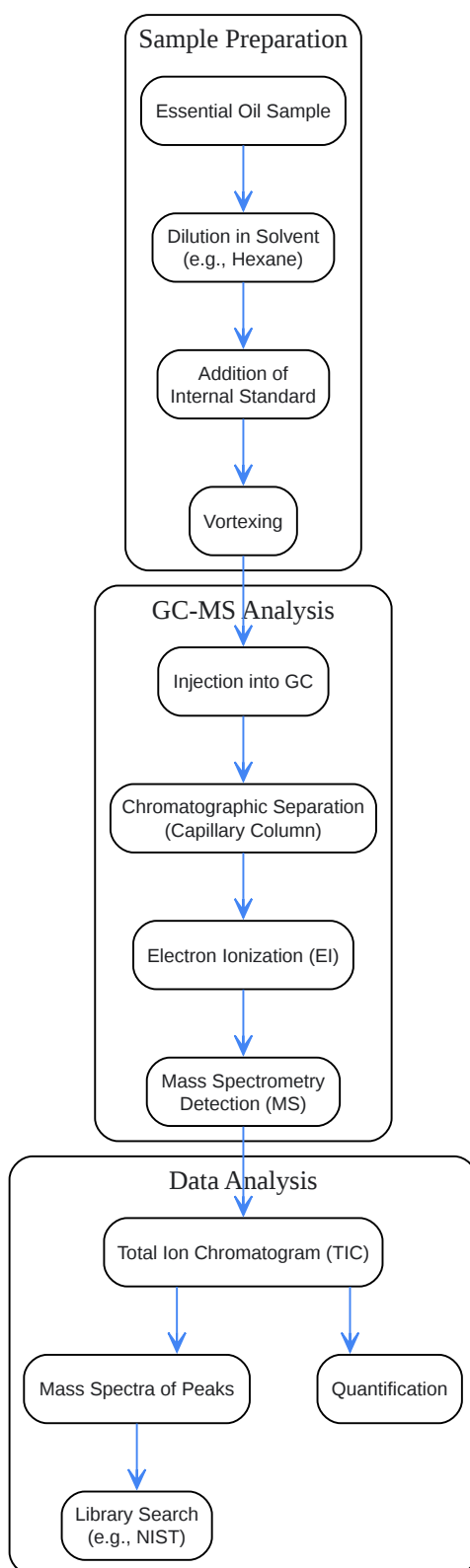
Experimental Protocols

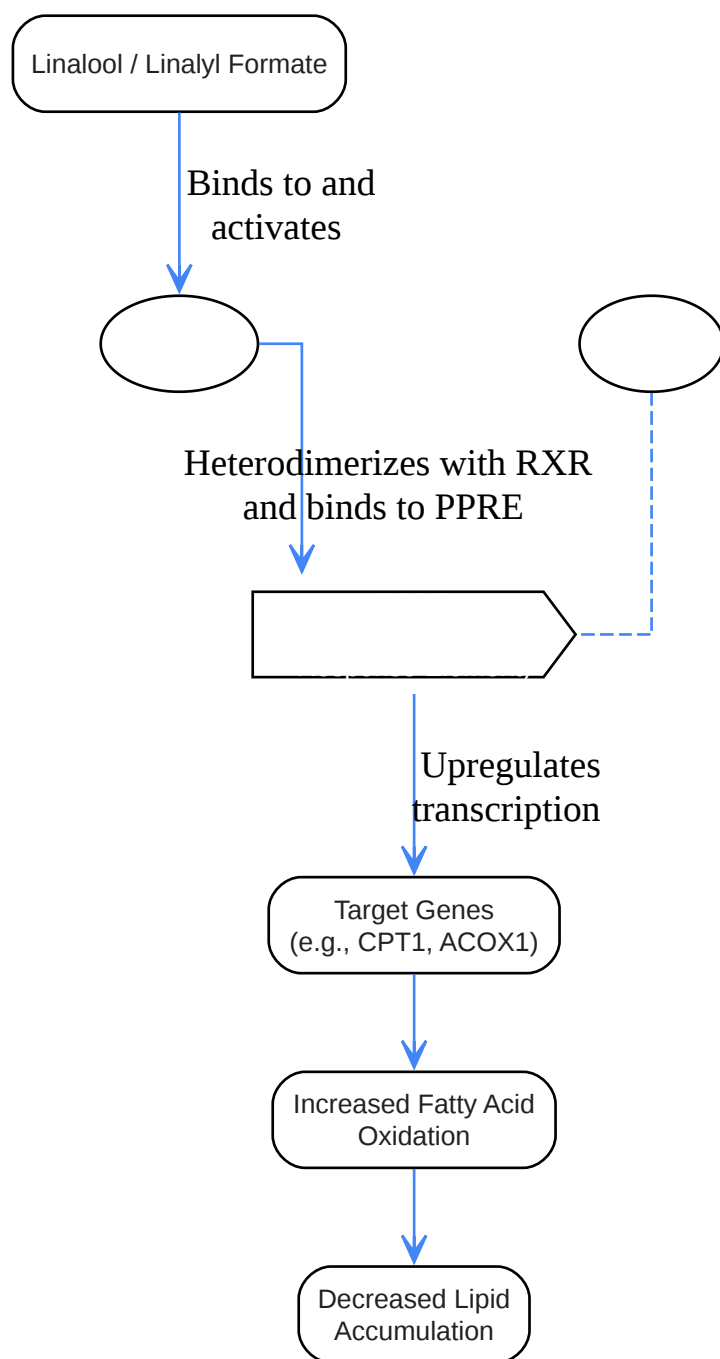
Synthesis of Linalyl Formate via Esterification

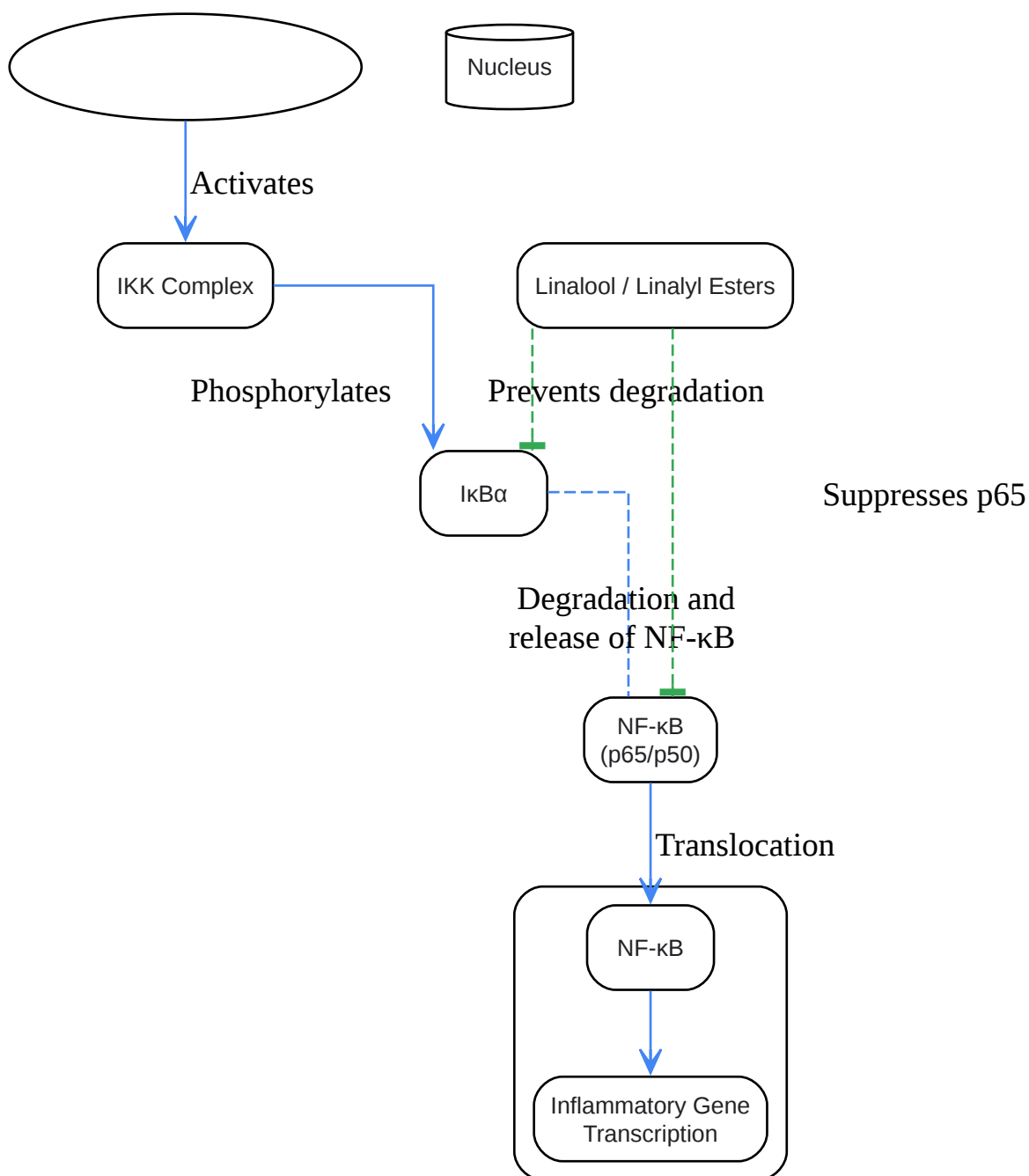
The primary method for the synthesis of **linalyl formate** is the esterification of linalool with formic acid.[5]

Reaction Scheme:









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